

# Unveiling the Spectroscopic Signature of 2-Fluorophenethylisocyanide: A Technical Guide

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## Compound of Interest

Compound Name: 2-Fluorophenethylisocyanide

CAS No.: 730964-62-2

Cat. No.: B1597057

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This technical guide provides a detailed analysis of the expected spectroscopic data for **2-fluorophenethylisocyanide**. In the absence of direct experimental spectra in the public domain, this document serves as an in-depth predictive guide for researchers, scientists, and drug development professionals. By dissecting the molecule's structural components and drawing upon established principles of spectroscopy and data from analogous compounds, we will construct a comprehensive spectroscopic profile, encompassing  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry. This approach not only predicts the spectral characteristics but also explains the underlying chemical principles, offering a robust framework for spectral interpretation and compound verification.

## Molecular Structure and Predicted Spectroscopic Behavior

**2-Fluorophenethylisocyanide** is a bifunctional molecule featuring a 2-fluorophenyl group, an ethyl linker, and a terminal isocyanide functional group. Each of these components will give rise to distinct signals in their respective spectroscopic analyses. The presence of the electronegative fluorine atom and the unique electronic nature of the isocyanide group are expected to be key determinants of the molecule's spectral signature.

Structure:

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